Technical Guide: Safety & Handling of 1-(Chloromethyl)-3-(propan-2-yl)benzene

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Compound of Interest

Compound Name:	*1-(Chloromethyl)-3-(propan-2-yl)benzene*
CAS No.:	*74705-35-4*
Cat. No.:	*B1626084*

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Executive Summary & Chemical Profile

1-(Chloromethyl)-3-(propan-2-yl)benzene (CAS: 74705-35-4) is a reactive electrophilic intermediate used primarily as a building block in the synthesis of agrochemicals and pharmaceutical agents. Structurally, it consists of a benzene ring substituted with an isopropyl group at the meta position and a chloromethyl group.

Critical Hazard Alert: As a benzyl chloride derivative, this compound is a potent alkylating agent. It exhibits lachrymatory properties (induces tearing), is corrosive to tissue, and poses a potential carcinogenicity risk analogous to the parent benzyl chloride. Strict moisture control is required to prevent hydrolysis and the release of hydrogen chloride (HCl) gas.

Physicochemical Properties Table

Note: Due to the limited specific data for the meta-isomer, some values are derived from the structural analog 4-Isopropylbenzyl chloride (CAS 2051-18-5) using the Read-Across principle.

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Property	Value / Description	Source/Note
CAS Number	74705-35-4	[BLDpharm, 2025]
Molecular Formula	$C_{10}H_{13}Cl$	
Molecular Weight	168.66 g/mol	
Physical State	Liquid (Colorless to pale yellow)	Analogous to p-isomer
Boiling Point	~225–230 °C (at 760 mmHg)	Predicted based on p-isomer
Flash Point	~88 °C (Closed Cup)	Combustible Liquid (Class IIIA)
Density	~1.01 g/mL	
Reactivity	Moisture Sensitive; Alkylating Agent	Hydrolyzes to release HCl

Hazard Identification & Toxicology

GHS Classification (Derived):

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns).
- Serious Eye Damage: Category 1.[1][2]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory irritation).[1]
- Carcinogenicity: Category 1B (Presumed human carcinogen based on benzyl chloride structural alert).[1]

Mechanism of Toxicity[5]

- Direct Alkylation: The chloromethyl group is highly electrophilic. It can directly alkylate DNA bases (guanine N7 position), leading to potential mutagenesis.
- Hydrolysis: Upon contact with mucous membranes (eyes, lungs), the compound hydrolyzes to form 3-isopropylbenzyl alcohol and hydrochloric acid, causing immediate chemical burns and pulmonary edema.

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- Lachrymatory Effect: Stimulates transient receptor potential (TRP) channels in sensory nerves, causing intense tearing and blepharospasm.

Risk Assessment & Engineering Controls

Hierarchy of Controls:

- Elimination: Not possible if required for synthesis.
- Substitution: Use 3-isopropylbenzyl bromide only if the reaction kinetics allow and safety profile is superior (rarely the case).
- Engineering (Mandatory):
  - Primary: All handling must occur within a certified Chemical Fume Hood operating at a face velocity of 100 fpm (0.5 m/s).
  - Secondary: Local Exhaust Ventilation (LEV) required for rotary evaporation or waste transfer.

Safe Handling Workflow (DOT Diagram)

The following diagram outlines the mandatory decision logic for handling this compound, emphasizing moisture control and waste management.

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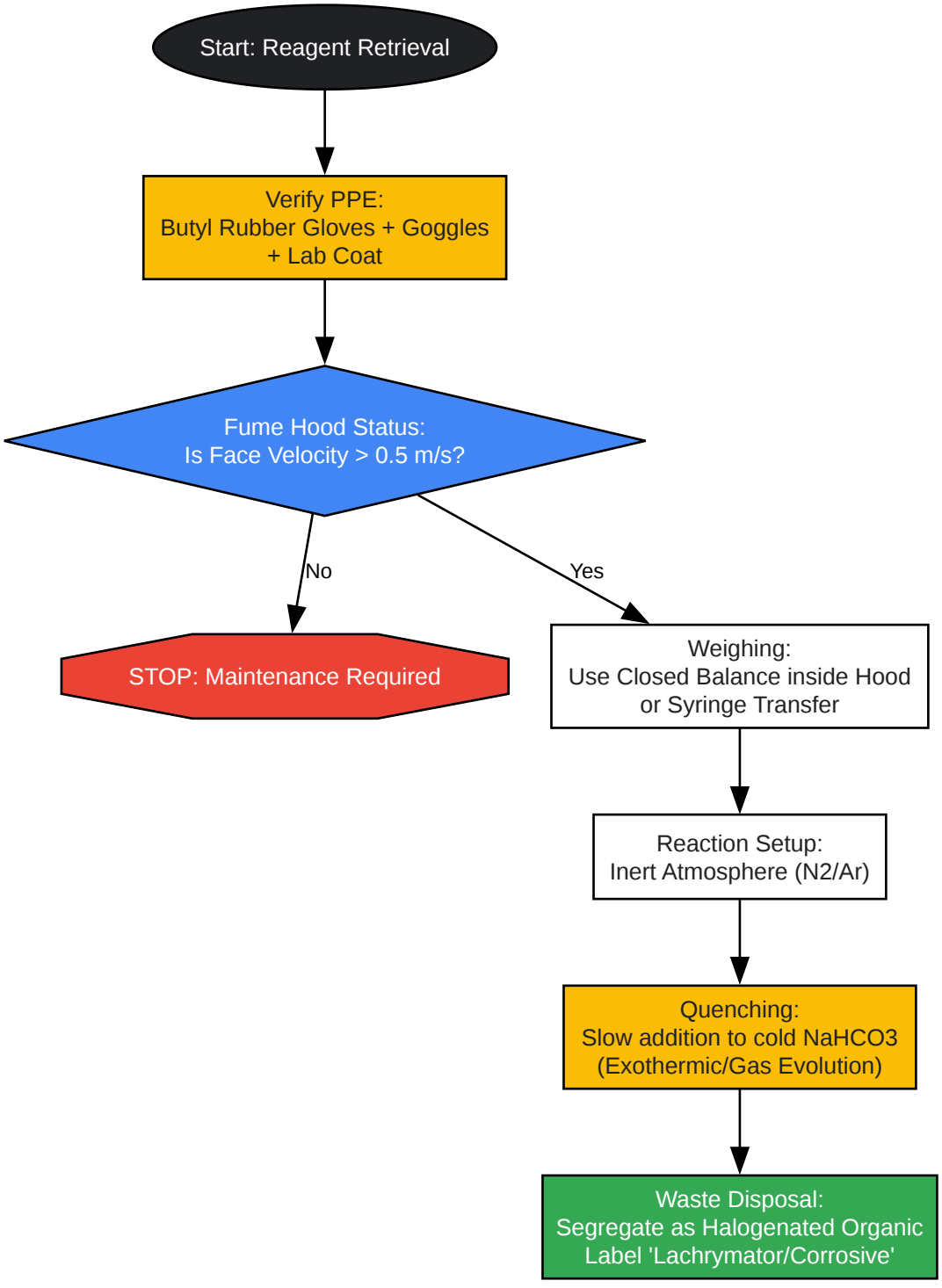

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Figure 1: Operational workflow for handling 3-Isopropylbenzyl chloride, ensuring engineering controls are verified before exposure.

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Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves provide insufficient protection against benzyl chloride derivatives due to rapid permeation.

Protection Type	Recommended Specification	Rationale
Hand Protection	Silver Shield (Laminate) or Viton/Butyl Rubber (min 0.3mm).	Nitrile breakthrough time is <5 mins. Laminate offers >4 hours protection.
Eye Protection	Chemical Splash Goggles (ANSI Z87.1).	Face shield required if handling volumes >100 mL to prevent splash burns.
Respiratory	Not required in a fume hood. If spill cleanup: Full-face respirator with OV/AG cartridges.	"OV/AG" covers Organic Vapor and Acid Gas (HCl byproduct).
Body	Chemical-resistant lab coat (Tyvek® or similar) + closed-toe shoes.	Prevents skin absorption and clothing contamination.[2][3][4][5][6][7]

Operational Protocols

A. Storage & Stability[4][6][8][9][11][12]

- Temperature: Store refrigerated (2–8 °C).
- Atmosphere: Store under inert gas (Argon/Nitrogen). The compound degrades in moist air.
- Container: Glass or Teflon-lined containers. Do not use metal containers (corrosion risk).
- Segregation: Store away from oxidizers, strong bases, and amines (risk of violent alkylation).

B. Reaction Setup & Quenching

Protocol:

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- Dry Solvents: Use anhydrous solvents (DCM, THF) to prevent hydrolysis.
- Glassware: Oven-dried glassware is mandatory.
- Quenching (Critical Step):
  - Never add water directly to the neat compound.
  - Dilute the reaction mixture with an organic solvent first.
  - Slowly add the mixture to a stirred, cooled (0 °C) saturated Sodium Bicarbonate ($NaHCO_3$) solution.
  - Warning: Expect CO_2 evolution and heat generation.

C. Waste Disposal[6][9][10]

- Classification: Hazardous Waste (Halogenated, Corrosive).
- Deactivation: For small spills or residual glassware cleaning, treat with a solution of 10% ammonia in methanol to convert the chloride to the less toxic amine before disposal.
- Labeling: Clearly mark waste containers as "Lachrymator" to warn waste management personnel.

Emergency Response Framework

Spill Management (Small Scale < 50 mL)

- Evacuate: Clear the immediate area.
- PPE: Don Full-Face Respirator (OV/AG) and Silver Shield gloves.
- Absorb: Use a spill pillow or vermiculite. Do not use paper towels (can react/ignite).
- Neutralize: Wipe surface with dilute ammonia solution.

First Aid Decision Tree (DOT Diagram)

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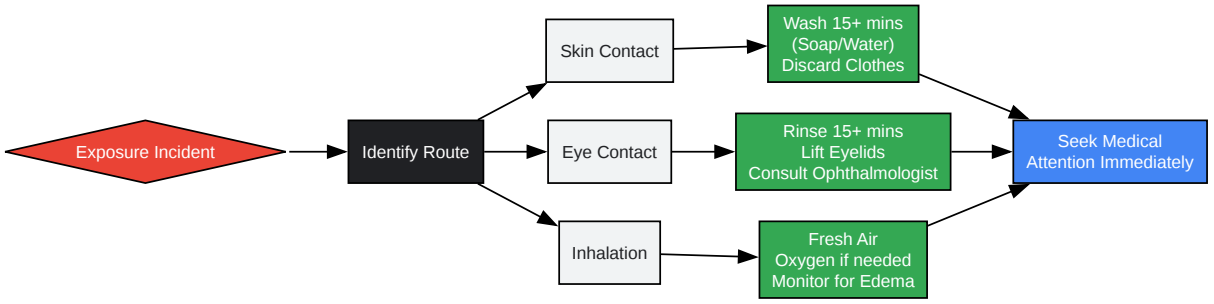

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Figure 2: First aid response logic. Immediate irrigation is critical for skin/eye exposure.[6]

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